

Application Notes and Protocols for PD 90780 in In Vitro Experiments

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Compound of Interest

Compound Name: PD 90780

Cat. No.: B15616662

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Introduction

PD 90780 is a selective, non-peptide antagonist of the Nerve Growth Factor (NGF) receptor, p75NTR. By binding directly to NGF, **PD 90780** effectively blocks the interaction between NGF and p75NTR, thereby inhibiting downstream signaling pathways.^{[1][2][3]} This mechanism of action makes **PD 90780** a valuable tool for in vitro studies aimed at understanding the role of the NGF-p75NTR axis in various cellular processes, including neuronal survival, apoptosis, and differentiation. These application notes provide detailed protocols for utilizing **PD 90780** in common in vitro experiments.

Mechanism of Action

PD 90780 functions by directly interacting with NGF, which in turn prevents NGF from binding to its low-affinity receptor, p75NTR.^{[1][2]} The p75NTR receptor, a member of the tumor necrosis factor (TNF) receptor superfamily, can mediate diverse cellular outcomes depending on the cellular context and the presence of co-receptors like TrkA. When NGF binds to p75NTR, it can trigger signaling cascades that lead to apoptosis through the activation of downstream effectors such as c-Jun N-terminal kinase (JNK), Nuclear Factor-kappa B (NF-κB),

and caspases. By disrupting the initial NGF-p75NTR binding, **PD 90780** allows for the specific investigation of cellular processes modulated by this pathway.

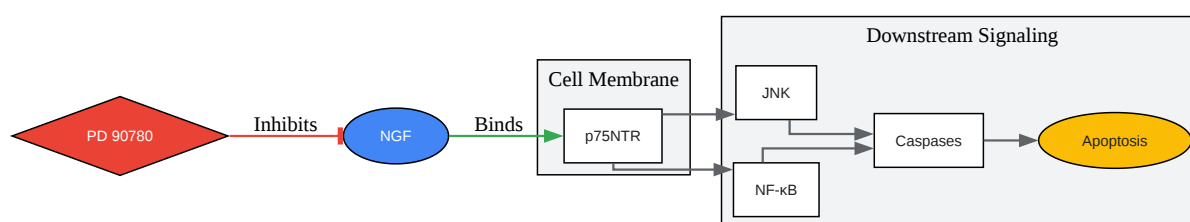
Data Presentation: In Vitro Efficacy of PD 90780

The inhibitory activity of **PD 90780** has been quantified in various cell-based and cell-free assays. The half-maximal inhibitory concentration (IC50) values are summarized in the table below, providing a reference for determining appropriate experimental concentrations.

Assay Type	Cell Line/System	IC50 Value	Reference
NGF-p75NTR Interaction	PC12 cells	23.1 μ M	[3]
NGF-p75NTR Interaction	PC12nnr5 cells (TrkA deficient)	1.8 μ M	[3]

Mandatory Visualizations

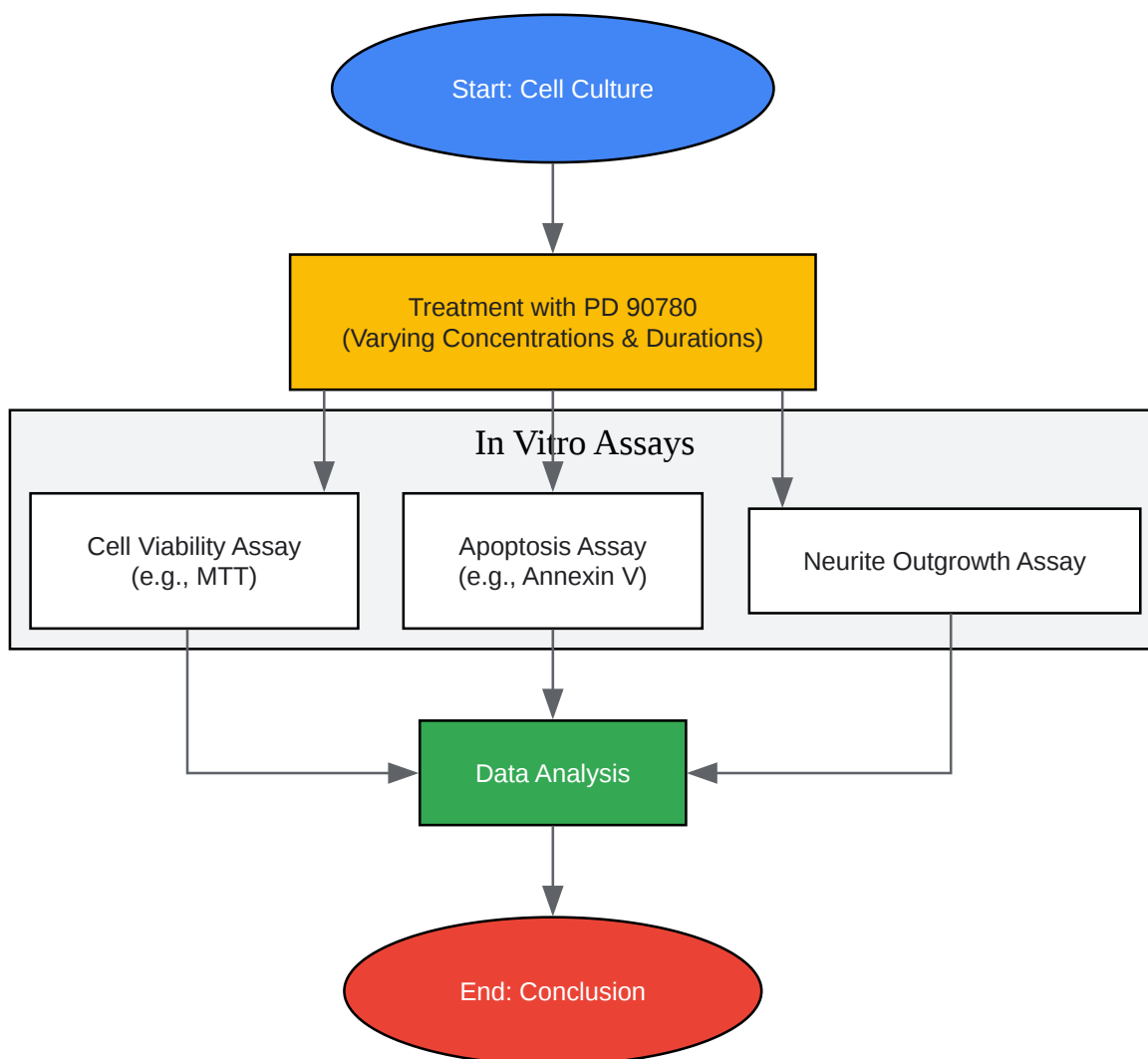
Signaling Pathway of NGF-p75NTR and Inhibition by PD 90780



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Caption: NGF-p75NTR signaling pathway and its inhibition by **PD 90780**.

Experimental Workflow for In Vitro Studies with PD 90780



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References

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